

Verosudil in vivo delivery optimization

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Compound Focus: Verosudil Hydrochloride

CAS No.: 1414854-44-6

Cat. No.: S546704

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Verosudil (AR-12286) Key Profile

The table below summarizes the core biochemical and *in vivo* data for Verosudil, which is crucial for experimental design.

Property	Description / Value	Context & Notes
Targets	ROCK1 & ROCK2 [1]	Equal inhibitory activity against both isoforms.
Inhibition Constant (Ki)	2 nM for both ROCK1 and ROCK2 [1]	Indicates very high potency.
Selectivity	Less selective for PKA, PKCT, MRCKA, CAM2A [1]	Ki values: 69 nM, 9322 nM, 28 nM, 5855 nM, respectively.
Primary Mechanism	ROCK inhibition → Relaxation of trabecular meshwork & Schlemm's canal cells → Increased aqueous outflow [2]	Lowers intraocular pressure (IOP).
In Vivo Model (1)	Dutch rabbits & Formosan rock monkeys [1]	

Property	Description / Value	Context & Notes
In Vivo Dose & Regimen (1)	30 µL, eye drops, once daily for 3 days [1]	Significantly reduced IOP.
In Vivo Model (2)	Dexamethasone-induced ocular hypertension in C57BL/6 mice [1]	
In Vivo Dose & Regimen (2)	10 µL, eye drops, twice daily for five weeks [1]	Reversed IOP changes and trabecular meshwork morphology.

Experimental Formulation & Dosing Guide

For *in vivo* studies, the preparation of a stable and bioavailable formulation is a critical step. Here is a detailed methodology based on the vendor-provided protocol from the search results [1].

Stock Solution Preparation:

- **Solvent:** Use DMSO. The solubility of Verosudil in DMSO is **16.67 mg/mL (50.92 mM)**.
- **Handling:** The dissolution process may require ultrasonic treatment and warming to 60°C to achieve full solubility.
- **Storage:** Aliquot the prepared stock solution to avoid repeated freeze-thaw cycles. It can be stored at:
 - -80°C for 6 months
 - -20°C for 1 month

Working Solution for *In Vivo* Administration: The following protocol yields a clear solution suitable for eye drop administration in animal models. The example prepares 1 mL of working solution.

Protocol 1: DMSO-PEG300-Tween-80-Saline This is a common and well-tolerated formulation for ocular delivery.

Component	Volume	Final Proportion
Verosudil in DMSO (16.7 mg/mL)	100 µL	10%

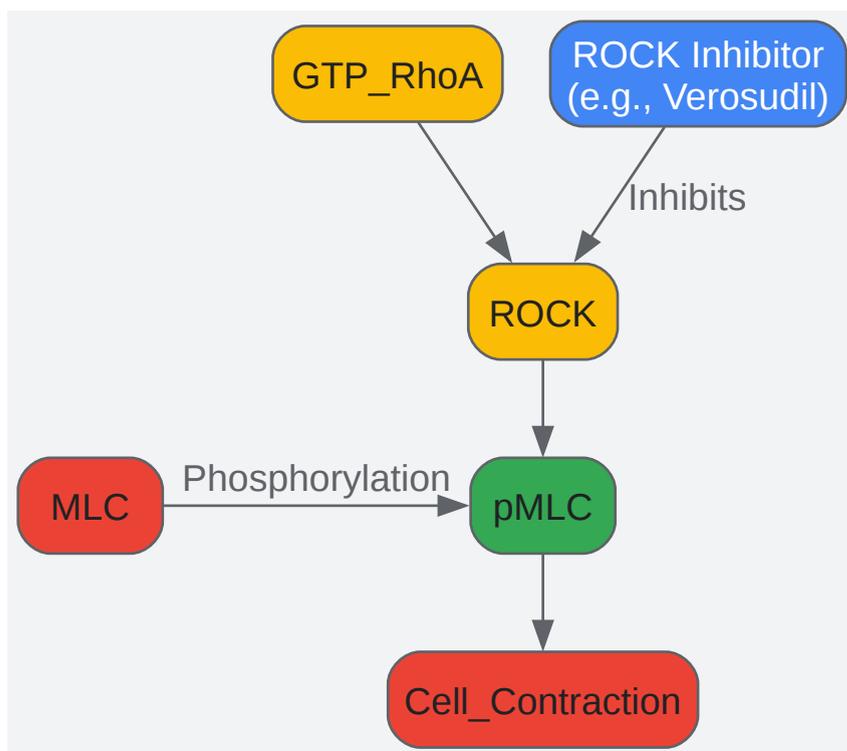
Component	Volume	Final Proportion
PEG 300	400 μ L	40%
Tween-80	50 μ L	5%
Saline (0.9% NaCl)	450 μ L	45%

Preparation Steps:

- Add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix evenly.
- Add 50 μ L of Tween-80 to the mixture and mix evenly.
- Finally, add 450 μ L of Saline to adjust the volume to 1 mL and mix thoroughly.
- **Saline Preparation:** Dissolve 0.9 g of sodium chloride in 100 mL of ddH₂O to obtain a clear solution.

ROCK Inhibitor Mechanism of Action

The following diagram illustrates the core signaling pathway targeted by Verosudil and other ROCK inhibitors, which underpins their effect on intraocular pressure.



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Potential FAQs & Troubleshooting Guide

While explicit troubleshooting data was limited, the following points address common experimental challenges inferred from the available data.

- **Q1: What is the optimal concentration for *in vivo* studies?**
 - **A:** The provided studies used a formulated solution without specifying the final concentration. The *in vivo* efficacy was demonstrated with a 30 μ L or 10 μ L volume of the prepared working solution [1]. Researchers should perform dose-response studies, starting from low nanomolar to low micromolar ranges based on the potent K_i of 2 nM.
- **Q2: How should I handle and store Verosudil to ensure stability?**
 - **A:**
 - **Powder:** Store at -20°C for up to 2 years or at 4°C for shorter periods [1].
 - **Stock Solution (DMSO):** Aliquot and store at -80°C (6 months) or -20°C (1 month). Avoid repeated freeze-thaw cycles [1].
 - **Working Solution:** For the *in vivo* formulation, it is recommended to prepare it freshly on the day of use.
- **Q3: My *in vivo* formulation is precipitating. What can I do?**
 - **A:** The protocol recommends using ultrasonic treatment and warming to 60°C to aid dissolution when preparing the DMSO stock solution [1]. Ensure that all components are mixed in the exact order specified in the formulation protocol above. If precipitation persists in the final working solution, consider using an alternative formulation protocol (e.g., using 20% SBE- β -CD in Saline instead of PEG300/Tween-80) [1].

Key Considerations for Your Research

It's important to note that while Verosudil is a potent ROCK inhibitor, other molecules in this class are more widely documented for corneal endothelial applications. For instance, **Netarsudil (AR-13324)**, an FDA-approved ROCK inhibitor, and its active metabolite **AR-13503** have been directly shown to promote corneal endothelial cell (CEC) adhesion, proliferation, and wound healing in ex vivo models, performing comparably

or better than the research standard Y-27632 [3] [4]. If your research focuses specifically on the corneal endothelium, these compounds may have a more substantial evidence base to inform your protocols.

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References

1. Verosudil (AR-12286) | ROCK Inhibitor [medchemexpress.com]
2. Investigational Rho Kinase Inhibitors for the Treatment of ... [dovepress.com]
3. Effects of Rho-Associated Kinase (Rock) Inhibitors (Alternative ... [pmc.ncbi.nlm.nih.gov]
4. Effects of Rho-Associated Kinase (Rock) Inhibitors ... [mdpi.com]

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